

# Application Notes and Protocols for CGS 21680C Sodium Salt in Cardiovascular Studies

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## Compound of Interest

Compound Name: CGS 21680C Sodium Salt

CAS No.: 120225-64-1

Cat. No.: B023683

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These comprehensive application notes provide researchers, scientists, and drug development professionals with detailed protocols for utilizing **CGS 21680C sodium salt**, a potent and selective adenosine A2A receptor agonist, in cardiovascular research. This guide is designed to offer both the practical steps and the scientific rationale behind the experimental designs.

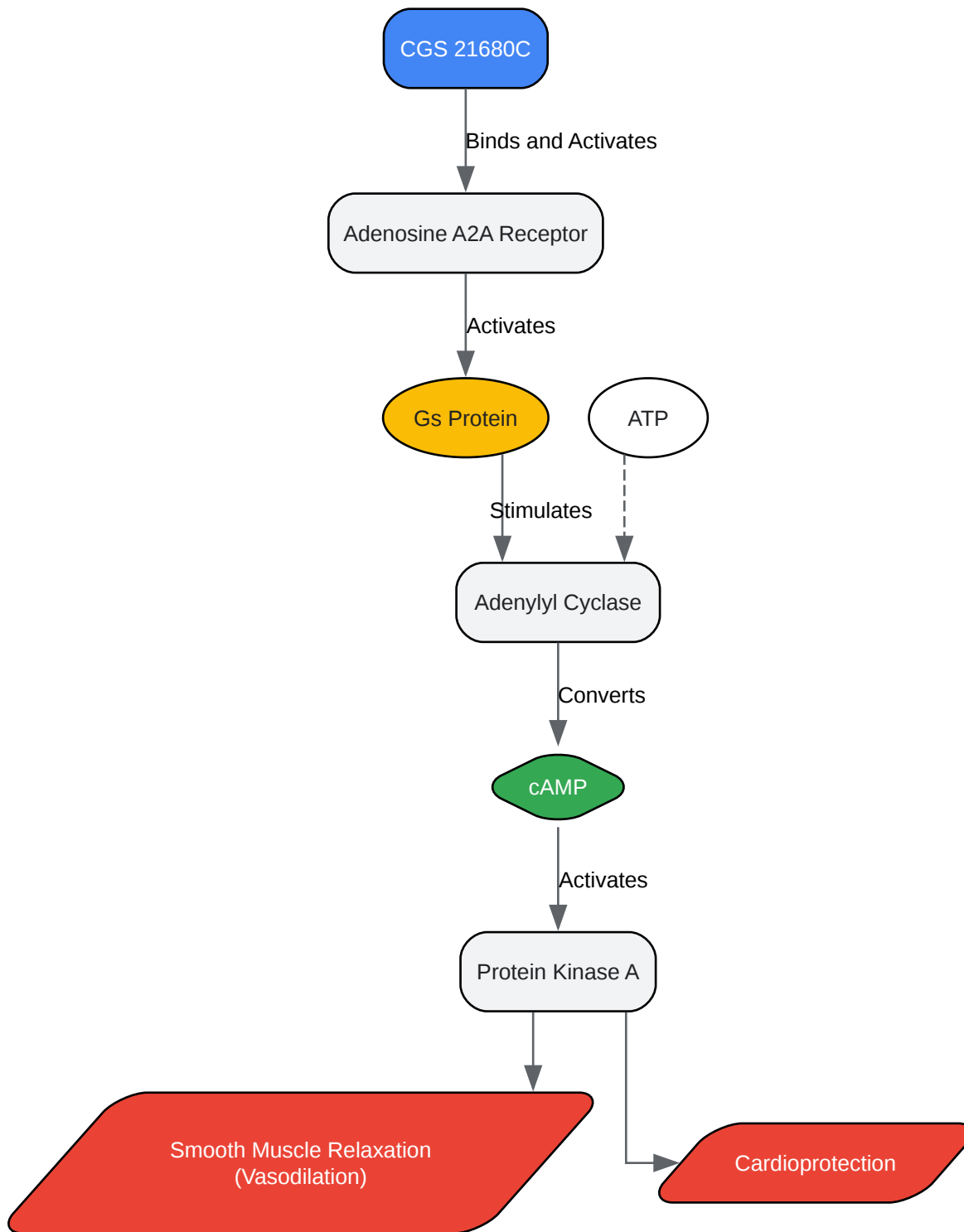
## Introduction: The Role of the Adenosine A2A Receptor in Cardiovascular Physiology

The adenosine A2A receptor, a G-protein coupled receptor, is a critical regulator of cardiovascular function. Its activation is predominantly associated with vasodilation, particularly in the coronary circulation, and it plays a significant role in modulating inflammation and protecting tissues from ischemic damage.<sup>[1]</sup> CGS 21680C is a widely used pharmacological tool due to its high selectivity for the A2A receptor, making it invaluable for elucidating the receptor's role in both normal physiology and pathological states such as myocardial infarction and hypertension.

## Mechanism of Action

CGS 21680C binds to and activates the adenosine A2A receptor, which is coupled to the Gs alpha subunit of the G-protein complex. This activation stimulates adenylyl cyclase, leading to an increase in intracellular cyclic adenosine monophosphate (cAMP). In vascular smooth muscle cells, elevated cAMP levels activate protein kinase A (PKA), which in turn phosphorylates downstream targets that promote smooth muscle relaxation and, consequently, vasodilation. In cardiomyocytes, A2A receptor stimulation can modulate calcium handling and exert cardioprotective effects, particularly in the context of ischemia-reperfusion injury.[1]

Signaling Pathway of CGS 21680C via the Adenosine A2A Receptor

CGS 21680C-Mediated Adenosine A<sub>2A</sub> Receptor Signaling

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Caption: CGS 21680C signaling cascade.

## Reagent Preparation and Handling

Proper preparation and storage of **CGS 21680C sodium salt** are crucial for obtaining reliable and reproducible results.

Parameter	Specification
Molecular Formula	C <sub>23</sub> H <sub>28</sub> N <sub>7</sub> NaO <sub>6</sub> [2]
Molecular Weight	521.51 g/mol [2]
Appearance	Off-White Solid[2]
Storage	2-8°C Refrigerator[2]
Solubility	Soluble in aqueous solutions. For stock solutions, use distilled water or a suitable buffer.

Protocol for Stock Solution Preparation (10 mM):

- Weigh out 5.215 mg of **CGS 21680C sodium salt**.
- Dissolve in 1 mL of sterile, distilled water or phosphate-buffered saline (PBS).
- Vortex briefly to ensure complete dissolution.
- Aliquot into smaller volumes to avoid repeated freeze-thaw cycles.
- Store aliquots at -20°C for long-term use. For short-term use (up to one week), the solution can be stored at 4°C.

## In Vitro Cardiovascular Applications

### Vascular Reactivity Studies in Isolated Arteries

These studies are fundamental for assessing the direct vasodilatory effects of CGS 21680C on blood vessels.

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## Sources

- [1. Frontiers | Role of Cardiac A2A Receptors Under Normal and Pathophysiological Conditions \[frontiersin.org\]](#)
- [2. pharmaffiliates.com \[pharmaffiliates.com\]](#)
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